

# Application Notes and Protocols for Supercritical Fluid Extraction of Carquejol

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## Compound of Interest

Compound Name: Carquejol

Cat. No.: B3061002

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## Introduction

**Carquejol**, a monoterpene alcohol, and its acetate derivative are primary bioactive compounds found in the essential oil of *Baccharis trimera* (Less.) DC., a plant native to South America commonly known as "carqueja".<sup>[1]</sup> Traditionally, infusions of *Baccharis trimera* have been used for their medicinal properties, including anti-inflammatory, analgesic, and digestive benefits.<sup>[1]</sup> Supercritical Fluid Extraction (SFE) with carbon dioxide (CO<sub>2</sub>) is a green and efficient technology for obtaining high-quality essential oils, as it avoids the use of organic solvents and operates at low temperatures, preserving thermolabile compounds.<sup>[2]</sup>

These application notes provide a comprehensive overview and detailed protocols for the extraction of **Carquejol** from *Baccharis trimera* using SFE, as well as its subsequent analysis.

## Data Presentation

### Supercritical Fluid Extraction Parameters and Yields

The efficiency of SFE is highly dependent on parameters such as pressure, temperature, and CO<sub>2</sub> flow rate. The following tables summarize quantitative data from various studies on the SFE of essential oil from *Baccharis trimera*.

Table 1: Influence of SFE Parameters on Total Essential Oil Yield from *Baccharis trimera*

Pressure (bar)	Temperature (°C)	CO <sub>2</sub> Flow Rate ( g/min )	Extraction Time (h)	Total Yield (% w/w)	Reference
100 - 300	30	8.33	up to 6	0.34 - 2.07	<a href="#">[2]</a>
100 - 300	40	8.33	up to 6	0.34 - 2.07	<a href="#">[2]</a>
90	40	0.002	-	1.72	<a href="#">[3]</a> <a href="#">[4]</a>
90	50	0.002	-	-	<a href="#">[3]</a> <a href="#">[4]</a>
90	60	0.002	-	2.34	<a href="#">[3]</a> <a href="#">[4]</a>
150	40	-	-	Best results	<a href="#">[2]</a>

Table 2: Composition of Baccharis trimera Essential Oil Obtained by SFE

Compound	Relative Abundance (%)	SFE Conditions	Reference
Carquejyl acetate	71.4	Not specified	<a href="#">[1]</a>
Carquejol	0.5	Not specified	<a href="#">[1]</a>
d-limonene	Present	90 bar, 50°C	<a href="#">[3]</a>
trans- $\beta$ -ocimene	Present	90 bar, 50°C	<a href="#">[3]</a>
Germacrene	Present	90 bar, 50°C	<a href="#">[3]</a>
beta-elemene	Present	90 bar, 50°C	<a href="#">[3]</a>
$\delta$ -cadinene	Present	90 bar, 50°C	<a href="#">[3]</a>
Palustrol	Present	90 bar, 50°C	<a href="#">[3]</a>
$\beta$ -eudesmol	Present	90 bar, 50°C	<a href="#">[3]</a>

## Experimental Protocols

## Protocol 1: Supercritical Fluid Extraction of Carquejol from *Baccharis trimera*

### 1. Plant Material Preparation:

- Aerial parts of *Baccharis trimera* are collected, preferably during the blooming stage.
- The plant material is air-dried in a well-ventilated area, protected from direct sunlight, until a constant weight is achieved.
- The dried material is then ground to a uniform particle size (e.g., 0.5 mm) to increase the surface area for extraction.

### 2. Supercritical Fluid Extraction Procedure:

- Weigh approximately 100 g of the ground plant material and pack it into the SFE extractor vessel.
- The SFE system is purged with low-pressure CO<sub>2</sub> to remove air.
- The system is then pressurized and heated to the desired operating conditions (e.g., 150 bar and 40°C).[2]
- Supercritical CO<sub>2</sub> is passed through the extractor vessel at a constant flow rate (e.g., 2 g/min).
- The extraction is carried out for a specified duration (e.g., 2 hours).
- The extract-laden supercritical CO<sub>2</sub> is depressurized in a separator, causing the CO<sub>2</sub> to return to its gaseous state and the essential oil to precipitate.
- The collected essential oil is weighed to determine the total yield.

## Protocol 2: Quantification of Carquejol and Carquejyl Acetate by Gas Chromatography-Mass Spectrometry (GC-MS)

### 1. Sample Preparation:

- Dilute the obtained essential oil in a suitable solvent (e.g., hexane or ethanol) to a concentration of 1 mg/mL.[\[5\]](#)
- If necessary, an internal standard can be added for absolute quantification.

### 2. GC-MS Analysis:

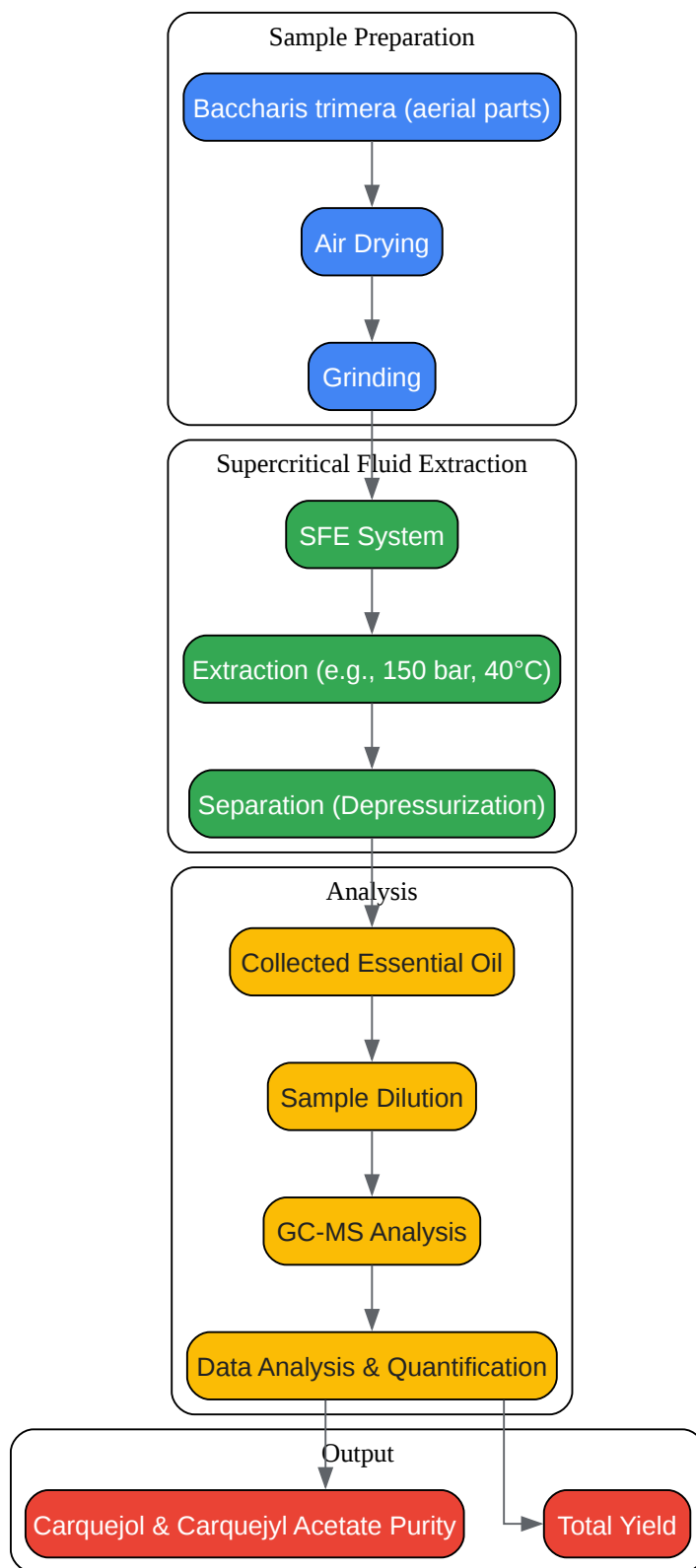
- Gas Chromatograph (GC) Conditions:[\[5\]](#)[\[6\]](#)
  - Column: HP-5MS (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent.[\[6\]](#)
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Injection Volume: 1  $\mu$ L with a split ratio of 50:1.[\[5\]](#)
  - Injector Temperature: 250°C.[\[5\]](#)
  - Oven Temperature Program: Start at 60°C, ramp to 240°C at a rate of 3°C/min, and hold for 5 minutes.[\[6\]](#)
- Mass Spectrometer (MS) Conditions:[\[5\]](#)
  - Ionization Mode: Electron Impact (EI) at 70 eV.
  - Ion Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Mass Range: Scan from m/z 40 to 500.

### 3. Data Analysis:

- Identify the peaks of **Carquejol** and carquejyl acetate by comparing their mass spectra with reference libraries (e.g., NIST, Wiley).[\[5\]](#)
- The relative percentage of each compound is calculated based on the peak area normalization method.

## Visualizations

### Experimental Workflow

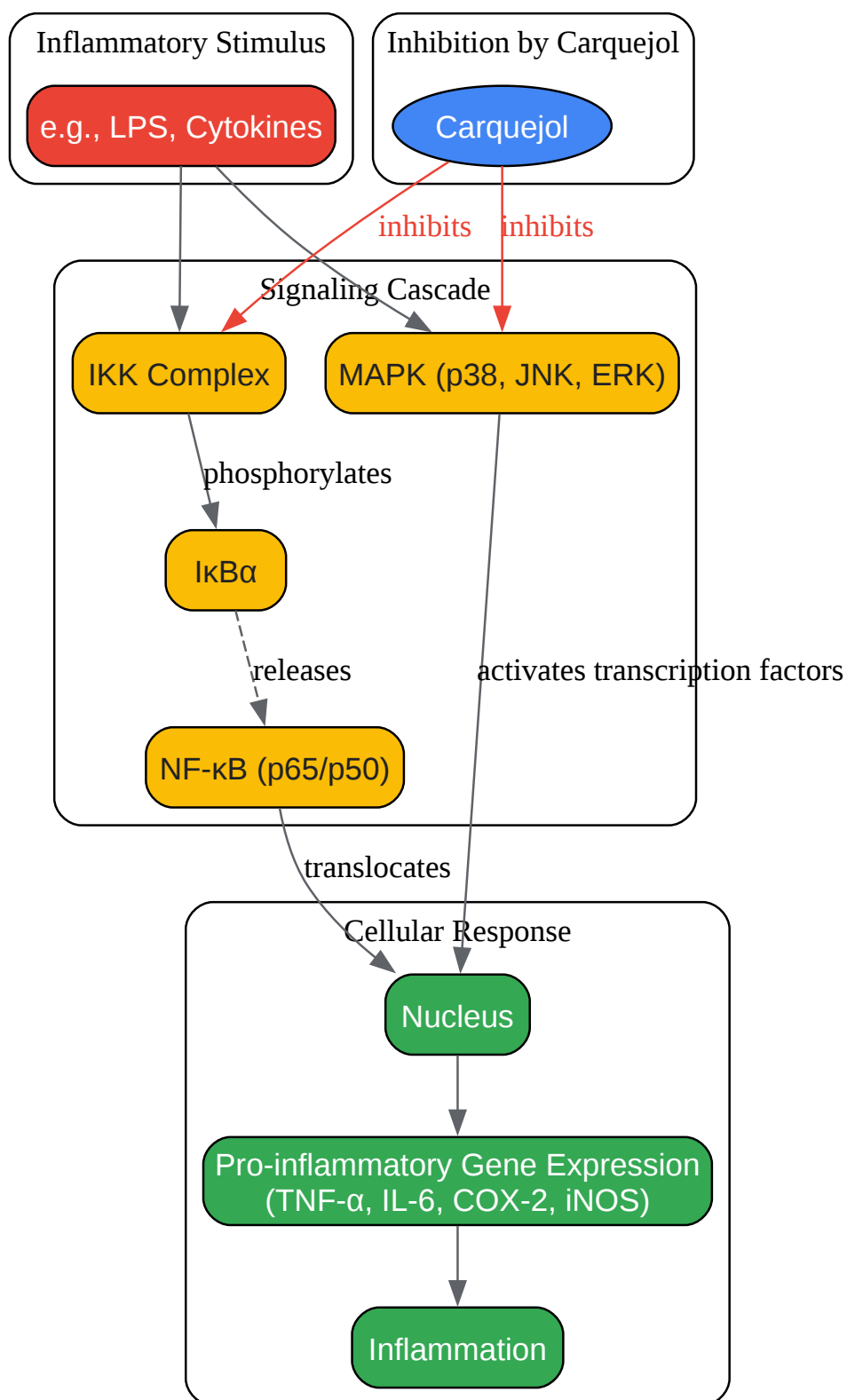


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Caption: Workflow for SFE of **Carquejol** from Baccharis trimera and subsequent analysis.

## Hypothetical Signaling Pathway for Anti-inflammatory Action of Carquejol

Given the known anti-inflammatory properties of terpenes and Baccharis extracts, a plausible mechanism of action for **Carquejol** involves the modulation of key inflammatory signaling pathways such as NF- $\kappa$ B and MAPK.



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Caption: Hypothetical anti-inflammatory signaling pathway modulated by **Carquejol**.

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## References

- 1. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. scielo.br [scielo.br]
- 5. vipsen.vn [vipsen.vn]
- 6. scitepress.org [scitepress.org]
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